

1-Methylcyclohexanecarboxylic Acid-d10

physical characteristics

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Compound of Interest

Compound Name: *1-Methylcyclohexanecarboxylic Acid-d10*

Cat. No.: *B15622785*

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An In-depth Technical Guide to **1-Methylcyclohexanecarboxylic Acid-d10**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **1-Methylcyclohexanecarboxylic Acid-d10**. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this isotopically labeled compound in their studies.

Core Physical and Chemical Properties

1-Methylcyclohexanecarboxylic Acid-d10 is a deuterated analog of 1-methylcyclohexanecarboxylic acid. The deuterium labeling makes it a valuable tool in various research applications, particularly in metabolic studies and as an internal standard for mass spectrometry-based quantification.

Quantitative Data Summary

The following table summarizes the key physical and chemical data for **1-Methylcyclohexanecarboxylic Acid-d10** and its non-deuterated counterpart for comparison.

Property	1-Methylcyclohexanecarboxylic Acid-d10	1-Methylcyclohexanecarboxylic Acid (Non-deuterated)
Molecular Formula	C ₈ H ₄ D ₁₀ O ₂ [1][2]	C ₈ H ₁₄ O ₂ [3][4]
Molecular Weight	152.26 g/mol [1]	142.20 g/mol [5]
Appearance	White to yellow crystals or crystalline powder[6]	Colorless to pale yellow liquid or solid[3]
Melting Point	Not explicitly stated for d10 form.	36-39 °C[6][7]
Boiling Point	Not explicitly stated for d10 form.	234 °C[6][7]
Solubility	Soluble in Ethyl Acetate, Methanol[1], Chloroform[6]	Moderately soluble in water[3]
CAS Number	Not consistently available; unlabeled is 1123-25-7[2]	1123-25-7[4]

Experimental Applications and Protocols

1-Methylcyclohexanecarboxylic Acid-d10 serves as a crucial tool in advanced scientific research. Its primary applications lie in its use as an internal standard for analytical chemistry and in the synthesis of other complex molecules.

Use as an Internal Standard

In quantitative analysis, particularly in chromatography and mass spectrometry, an internal standard is essential for accurate and precise measurements. The deuterated form of a molecule is an ideal internal standard because it co-elutes with the non-deuterated analyte but is distinguishable by its higher mass.

General Experimental Protocol for Use as an Internal Standard:

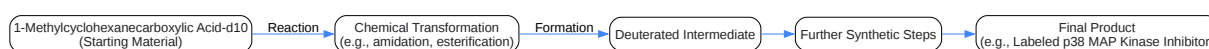
- **Standard Preparation:** A stock solution of **1-Methylcyclohexanecarboxylic Acid-d10** is prepared in a suitable solvent (e.g., Methanol) at a known concentration.
- **Sample Spiking:** A precise volume of the internal standard stock solution is added to all samples, calibration standards, and quality control samples before any sample preparation steps (e.g., extraction, derivatization).
- **Sample Preparation:** The samples are processed according to the specific analytical method. This may involve liquid-liquid extraction, solid-phase extraction, or protein precipitation.
- **Instrumental Analysis:** The prepared samples are injected into the analytical instrument (e.g., LC-MS, GC-MS).
- **Data Analysis:** The peak area of the analyte (1-methylcyclohexanecarboxylic acid) is normalized to the peak area of the internal standard (**1-Methylcyclohexanecarboxylic Acid-d10**). This ratio is then used to construct a calibration curve and quantify the analyte in the unknown samples.

Application in Chemical Synthesis

Isotopically labeled compounds are instrumental in tracing the metabolic fate of molecules and in elucidating reaction mechanisms. **1-Methylcyclohexanecarboxylic Acid-d10** has been noted for its use in the synthesis of p38 MAP kinase inhibitors[1].

Logical Workflow for Synthesis Application:

The following diagram illustrates the logical flow of using **1-Methylcyclohexanecarboxylic Acid-d10** in a synthetic pathway.



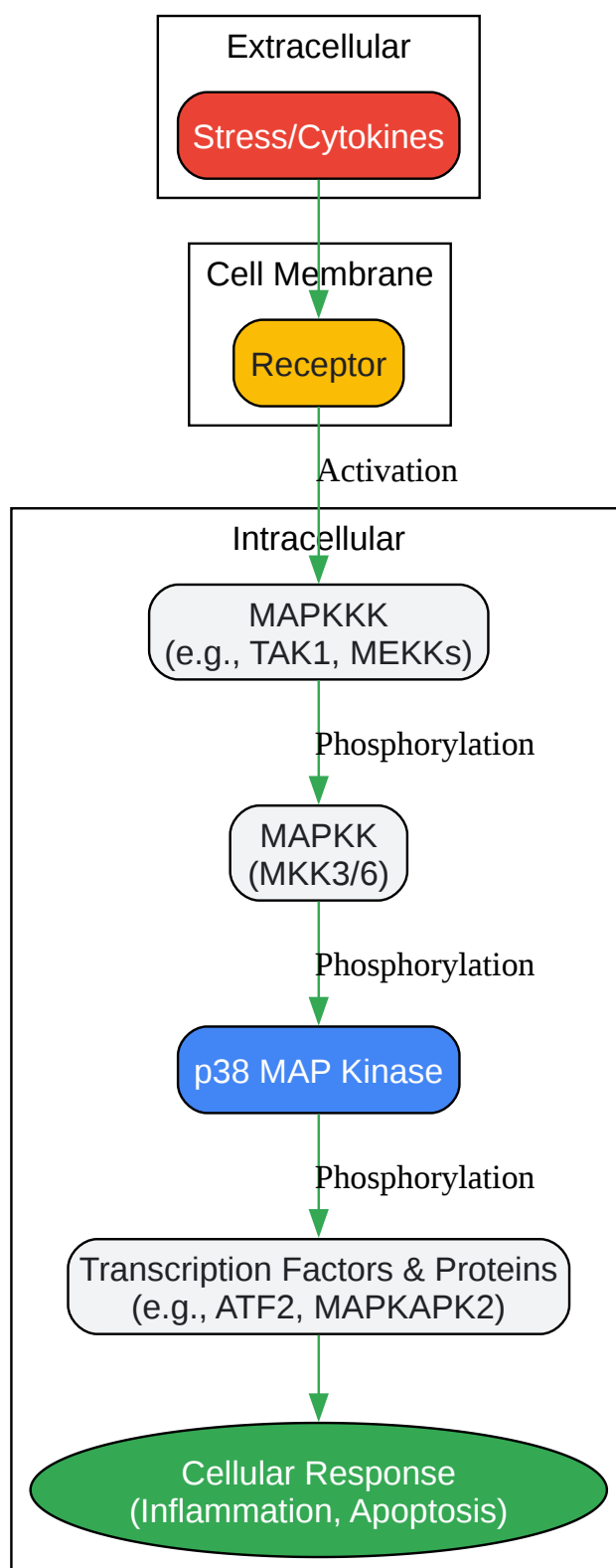
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*Logical workflow for utilizing **1-Methylcyclohexanecarboxylic Acid-d10** in synthesis.*

Signaling Pathway Context: p38 MAP Kinase

While **1-Methylcyclohexanecarboxylic Acid-d10** itself is not directly involved in signaling, its use in the synthesis of p38 MAP kinase inhibitors places it in the context of this important cellular pathway. The p38 MAP kinase pathway is activated by cellular stress and inflammatory cytokines, leading to a variety of cellular responses, including inflammation, apoptosis, and cell differentiation.

The diagram below provides a simplified representation of the p38 MAP kinase signaling pathway.



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Simplified p38 MAP Kinase signaling pathway.

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